

Spectroscopic Characterization and Analytical Profiling of 5-Acetyl-2-fluoro-4-hydroxybenzonitrile

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Compound of Interest

Compound Name: 5-Acetyl-2-fluoro-4-hydroxybenzonitrile
CAS No.: 2089381-35-9
Cat. No.: B12082728

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Executive Summary & Chemical Context

5-Acetyl-2-fluoro-4-hydroxybenzonitrile (CAS: 2089381-35-9) is a highly functionalized aromatic building block frequently utilized in the synthesis of PROTACs, selective androgen receptor antagonists, and advanced kinase inhibitors. The molecule presents a unique analytical challenge and opportunity due to its dense substitution pattern, which includes an ortho-hydroxyacetophenone motif and a fluorobenzonitrile core.

Understanding the precise spectroscopic signatures of this compound is critical for downstream synthetic validation. This guide provides an in-depth, self-validating framework for the structural elucidation of this molecule using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, and High-Resolution Mass Spectrometry (HRMS).

Methodological Framework: Self-Validating Protocols

To ensure rigorous scientific integrity, the experimental choices detailed below are designed to cross-validate one another. The NMR confirms the carbon skeleton and connectivity, the FT-IR validates the functional group electronics (specifically hydrogen bonding), and the HRMS confirms the exact mass and structural stability.

Protocol 1: High-Resolution NMR Acquisition

- Sample Preparation: Weigh 10–15 mg of the highly pure analyte.
- Solvation: Dissolve completely in 0.6 mL of anhydrous DMSO-
.
Causality: DMSO-

is selected over CDCl₃

to ensure complete dissolution of the polar benzonitrile and to stabilize the exchangeable phenolic proton, allowing for clear observation of hydrogen-bonding dynamics.
- Acquisition: Transfer the solution to a standard 5 mm NMR tube. Acquire

H (400 MHz),

C (100 MHz), and

F (376 MHz) spectra at 298 K.
- Calibration: Reference the chemical shifts to the residual DMSO solvent peaks (

H: 2.50 ppm,

C: 39.52 ppm).

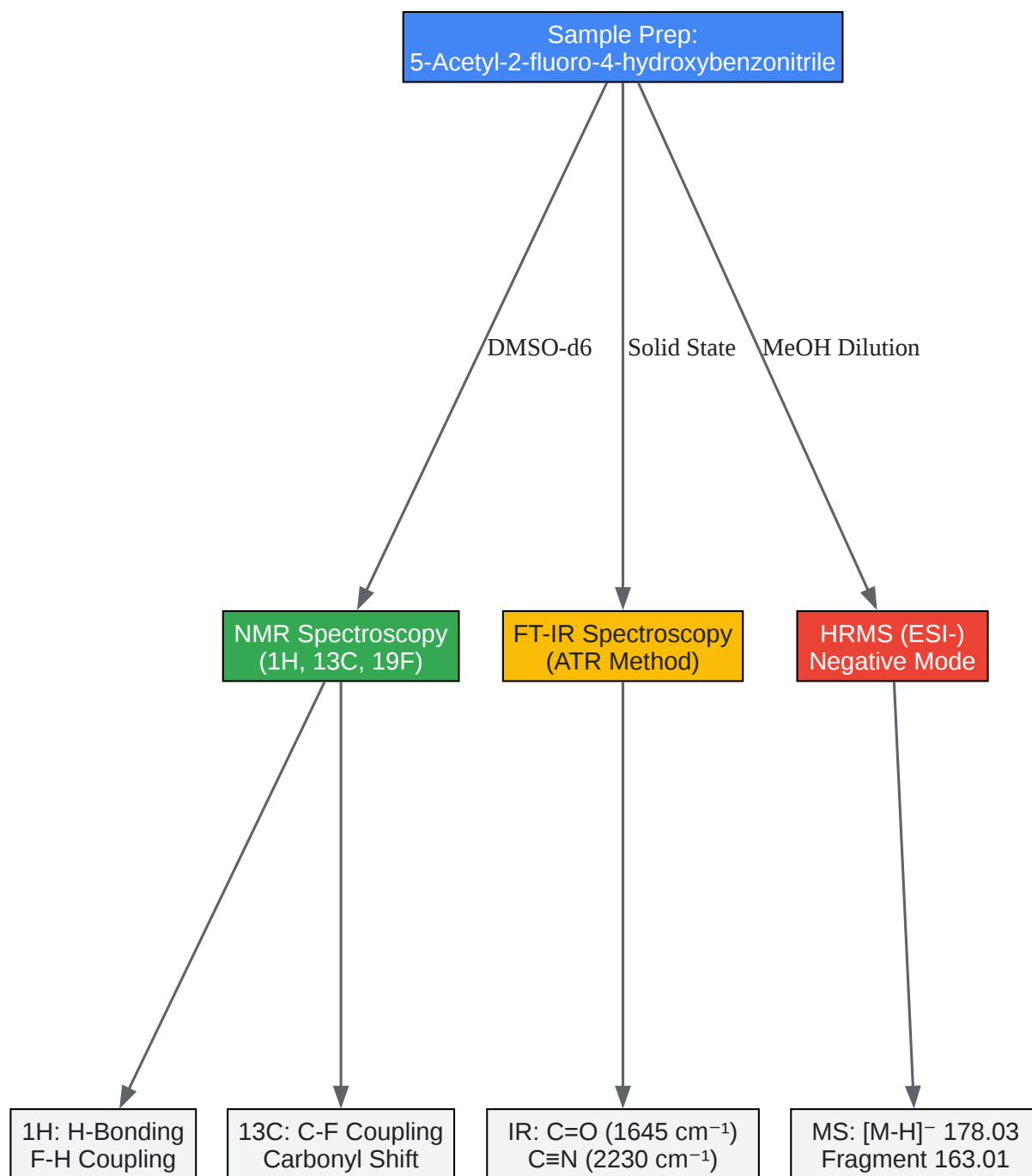
Protocol 2: FT-IR Spectroscopy (ATR Method)

- Background: Collect a background spectrum of the empty diamond Attenuated Total Reflectance (ATR) crystal to subtract atmospheric H₂O and CO₂.

- Application: Place 2–3 mg of the solid powder directly onto the crystal.
- Compression: Apply consistent pressure using the ATR anvil to ensure optimal optical contact without crushing the crystal.
- Acquisition: Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} (32 co-added scans).

Protocol 3: HRMS (ESI-Negative) Analysis

- Preparation: Prepare a 1 $\mu\text{g/mL}$ solution of the compound in LC-MS grade Methanol.
- Injection: Introduce the sample via direct infusion at a flow rate of 10 $\mu\text{L/min}$.
- Ionization: Operate the Electrospray Ionization (ESI) source in negative ion mode. Causality: The highly acidic phenolic OH ($\text{pK}_a \sim 7\text{-}8$, lowered by the electron-withdrawing F and CN groups) readily deprotonates, making negative mode vastly superior to positive mode for this specific scaffold.
- Detection: Acquire data in the m/z 50–500 range using a Time-of-Flight (TOF) analyzer.



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Fig 1. Multi-modal spectroscopic workflow for structural validation of the target compound.

Spectroscopic Profiling & Mechanistic Causality

Nuclear Magnetic Resonance (NMR)

The

¹H NMR spectrum is dominated by the ortho-hydroxyacetophenone structural motif. The hydroxyl proton typically appears far downfield (around 12.0–12.5 ppm) and does not show significant shifting upon dilution[1]. This stability is caused by a strong intramolecular hydrogen bond between the phenolic -OH and the adjacent carbonyl oxygen of the acetyl group[1]. Furthermore, the presence of the fluorine atom at C2 induces characteristic spin-spin splitting. The H3 proton (located between the fluorine and the hydroxyl group) appears as a distinct doublet due to

coupling (~11.5 Hz).

In the

¹³C NMR spectrum, the intramolecular hydrogen bonding heavily influences the chemical shift of the carbonyl carbon, pushing it downfield to ~203 ppm[2]. The carbon skeleton is further validated by the severe splitting of the C2 carbon (

≈ 255 Hz) and the adjacent carbons (

≈ 20 Hz).

Table 1: Predicted

¹H NMR Data (400 MHz, DMSO-

) | Position | Shift (ppm) | Multiplicity | Integration | Coupling (

in Hz) | Assignment / Causality | | :--- | :--- | :--- | :--- | :--- | :--- | | -OH | 12.50 | Singlet (br) | 1H | -
| Highly deshielded due to intramolecular H-bond. | | H-6 | 8.20 | Singlet | 1H | - | Deshielded by
adjacent -CN and Acetyl groups. | | H-3 | 6.85 | Doublet | 1H |

= 11.5 | Split by adjacent F; shielded by -OH resonance. | | -CH

| 2.60 | Singlet | 3H | - | Acetyl methyl group. |

Table 2: Predicted

C NMR Data (100 MHz, DMSO-

) | Carbon | Shift (ppm) | Multiplicity | Coupling (

in Hz) | Assignment | | :--- | :--- | :--- | :--- | :--- | | C=O | 203.5 | Singlet | - | Acetyl carbonyl (H-bonded) | | C-4 (-OH) | 165.2 | Doublet |

= 4.5 | Aromatic C-OH | | C-2 (-F) | 163.0 | Doublet |

= 255.0 | Fluorinated aromatic carbon | | C-6 (-H) | 138.4 | Singlet | - | Aromatic C-H | | C-5 (-Ac) | 115.8 | Singlet | - | Aromatic C-Acetyl | | -C≡N | 114.2 | Singlet | - | Nitrile carbon | | C-3 (-H) | 105.6 | Doublet |

= 22.0 | Aromatic C-H | | C-1 (-CN) | 95.4 | Doublet |

= 16.5 | Aromatic C-CN | | -CH

| 26.8 | Singlet | - | Acetyl methyl |

Vibrational Spectroscopy (FT-IR)

The FT-IR spectrum provides orthogonal confirmation of the intramolecular interactions. In a standard acetophenone, the C=O stretch appears at $\sim 1680\text{ cm}^{-1}$. However, in this molecule, the strong intramolecular hydrogen bond weakens the double-bond character of the carbonyl, shifting the absorption down to $\sim 1645\text{ cm}^{-1}$ [\[3\]](#).

Additionally, the strong, sharp absorption for the nitrile group is a key diagnostic feature, typically observed around 2230 cm^{-1} [\[4\]](#). The -C≡N stretch acts as a highly sensitive vibrational Stark effect probe, meaning its exact frequency is highly dependent on the local electrostatic environment and the electron-withdrawing nature of the adjacent fluorine atom[\[5\]](#).

Table 3: Key FT-IR Assignments (ATR Method)

Wavenumber (cm ⁻¹)	Intensity	Peak Shape	Assignment	Causality
3100 - 3300	Medium	Broad	O-H stretch	Broadened and shifted due to intramolecular H-bonding.
2230	Strong	Sharp	C≡N stretch	Diagnostic nitrile stretch; Stark effect sensitive.
1645	Strong	Sharp	C=O stretch	Shifted downfield from 1680 cm ⁻¹ due to H-bonding.
1580, 1610	Medium	Sharp	C=C stretch	Aromatic ring breathing modes.

| 1150 | Strong | Sharp | C-F stretch | Halogen-carbon stretching vibration. |

High-Resolution Mass Spectrometry (HRMS)

Operating in ESI-negative mode ensures maximum sensitivity. The molecule (Exact Mass: 179.0383 Da) readily loses the phenolic proton to form the

pseudo-molecular ion at m/z 178.03.

During tandem MS/MS fragmentation, ortho-hydroxyacetophenones typically undergo a homolytic cleavage to expel a methyl radical (

, 15 Da), resulting in a stable radical anion at m/z 163.01. This is followed by the loss of carbon monoxide (CO, 28 Da) via

-cleavage, driving a ring contraction to m/z 135.01.

Table 4: HRMS (ESI-) Fragmentation Data

Ion Type	m/z (Theoretical)	Formula	Mass Error (ppm)	Fragment Origin
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|

| 178.0310 |

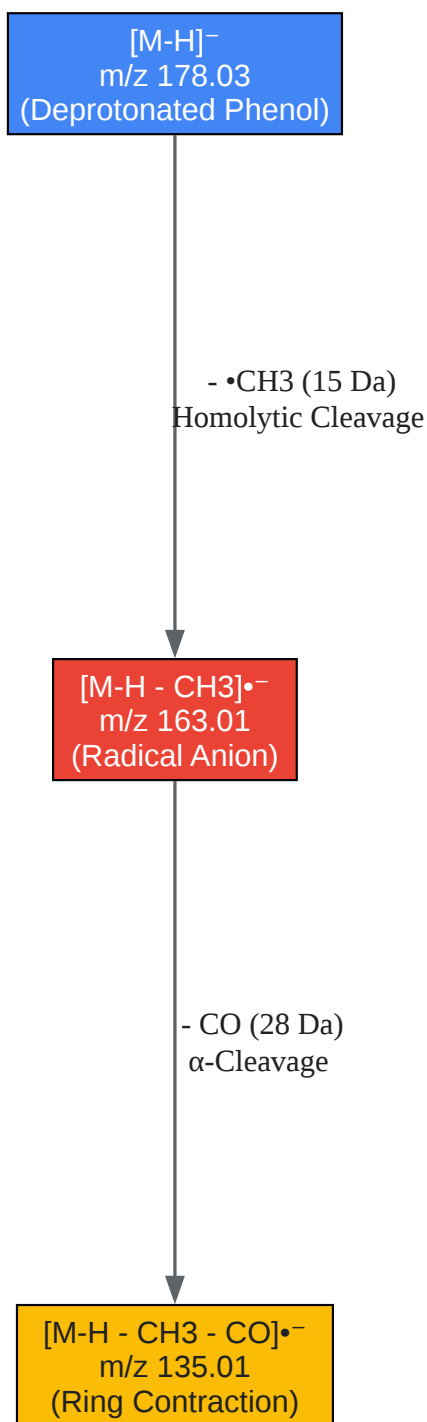
| < 2.0 | Deprotonated intact molecule | |

| 163.0075 |

| < 2.0 | Loss of acetyl methyl radical | |

| 135.0126 |

| < 2.0 | Subsequent loss of CO |



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Fig 2. Proposed ESI negative mode fragmentation pathway for the target compound.

References

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